

Application Notes and Protocols for Vegfr-2-IN-60 Studies

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Compound of Interest

Compound Name: Vegfr-2-IN-60

Cat. No.: B15583047

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the experimental design of studies involving **Vegfr-2-IN-60**, a potent inhibitor of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2). This document outlines the mechanism of action, key signaling pathways, and detailed protocols for in vitro and in vivo assays to characterize the efficacy and cellular effects of this compound.

Introduction to Vegfr-2-IN-60

Vegfr-2-IN-60 is a small molecule inhibitor targeting the kinase activity of VEGFR-2, a critical mediator of angiogenesis, the formation of new blood vessels.^[1] Dysregulation of VEGFR-2 signaling is a hallmark of several pathologies, most notably cancer, where it plays a pivotal role in tumor growth and metastasis by promoting the vascularization of tumors.^{[2][3]} **Vegfr-2-IN-60**, also referenced as Compound 5c, has demonstrated high potency in enzymatic assays.^[1] By inhibiting VEGFR-2, this compound is expected to block downstream signaling cascades that lead to endothelial cell proliferation, migration, and survival.^{[4][5]}

Mechanism of Action

VEGFR-2 is a receptor tyrosine kinase (RTK) that, upon binding to its ligand, primarily VEGF-A, dimerizes and autophosphorylates specific tyrosine residues in its intracellular domain.^{[5][6]} This phosphorylation event creates docking sites for various signaling proteins, initiating multiple downstream pathways crucial for angiogenesis. These pathways include the PLCγ-PKC-Raf-MEK-MAPK pathway, which promotes cell proliferation, and the PI3K/Akt pathway, which is essential for cell survival.^{[2][4][6]} **Vegfr-2-IN-60** is designed to competitively bind to the ATP-binding site within the kinase domain of VEGFR-2, thereby preventing its autophosphorylation and subsequent activation of downstream signaling.^[7]

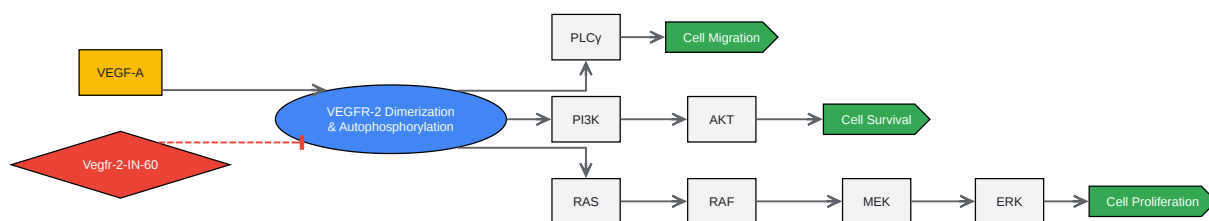
Data Presentation: In Vitro Efficacy of VEGFR-2 Inhibitors

The following table summarizes the in vitro potency of **Vegfr-2-IN-60** in comparison to other well-characterized VEGFR-2 inhibitors. The half-maximal inhibitory concentration (IC₅₀) is a standard measure of a compound's effectiveness in inhibiting a specific biological or biochemical function.

Inhibitor	Target	IC50 (nM)	Reference Compound	Source(s)
Vegfr-2-IN-60	VEGFR-2	1.07	-	[1]
Sorafenib	VEGFR-2, B-Raf, c-Kit, PDGFR- β	90	-	[4]
Sunitinib	VEGFRs, PDGFRs, c-Kit, FLT3, RET	18.9 $\pm$ 2.7	-	
Axitinib	VEGFR-1, -2, -3, PDGFR β , c-Kit	0.2	-	[4]
Lenvatinib	VEGFR-1, -2, -3, FGFR-1, -2, -3, -4, PDGFR α , RET, KIT	0.74 (Ki)	-	
Cabozantinib	VEGFR-2, MET, RET, KIT, AXL, FLT3, TIE2	0.035	-	[4]

Mandatory Visualizations

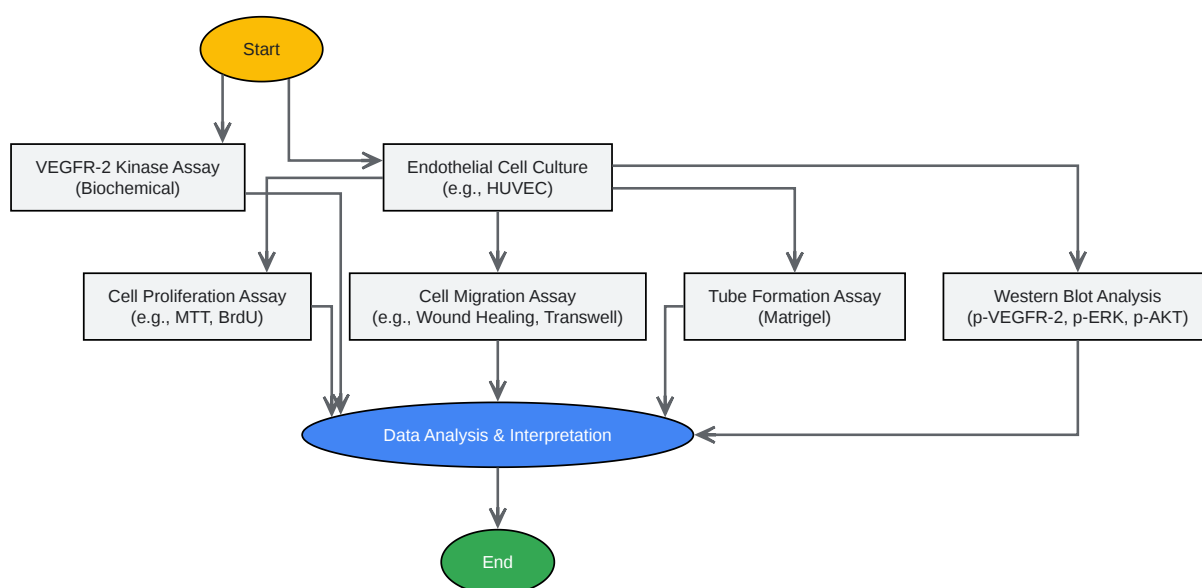
VEGFR-2 Signaling Pathway and Inhibition by Vegfr-2-IN-60



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Caption: VEGFR-2 signaling cascade and the inhibitory action of **Vegfr-2-IN-60**.

Experimental Workflow for In Vitro Evaluation of Vegfr-2-IN-60

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Caption: A typical workflow for the in vitro characterization of **Vegfr-2-IN-60**.

Experimental Protocols

VEGFR-2 Kinase Inhibition Assay (Biochemical)

This assay directly measures the ability of **Vegfr-2-IN-60** to inhibit the enzymatic activity of the VEGFR-2 kinase domain.

Materials:

- Recombinant human VEGFR-2 kinase domain
- Kinase buffer (e.g., Tris-HCl, MgCl₂, DTT)
- ATP (Adenosine triphosphate)
- Poly (Glu, Tyr) 4:1 peptide substrate
- **Vegfr-2-IN-60** (dissolved in DMSO)
- Kinase-Glo® Luminescence Kinase Assay Kit (Promega) or similar
- 96-well white plates
- Plate reader capable of measuring luminescence

Protocol:

- Prepare serial dilutions of **Vegfr-2-IN-60** in kinase buffer. The final DMSO concentration should not exceed 1%.
- In a 96-well plate, add the diluted inhibitor, recombinant VEGFR-2 kinase, and the peptide substrate.
- Initiate the kinase reaction by adding ATP.
- Incubate the plate at room temperature for a specified time (e.g., 60 minutes).
- Stop the reaction and measure the remaining ATP levels using a luminescence-based assay kit according to the manufacturer's instructions.
- The luminescence signal is inversely proportional to the kinase activity.
- Calculate the IC₅₀ value by plotting the percentage of inhibition against the logarithm of the inhibitor concentration.

Endothelial Cell Proliferation Assay (MTT Assay)

This assay assesses the effect of **Vegfr-2-IN-60** on the proliferation of endothelial cells, a crucial step in angiogenesis.

Materials:

- Human Umbilical Vein Endothelial Cells (HUVECs)
- Endothelial cell growth medium (e.g., EGM-2)
- Low-serum medium (e.g., 0.5% FBS)
- **Vegfr-2-IN-60**
- VEGF-A
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- DMSO
- 96-well cell culture plates
- Microplate reader

Protocol:

- Seed HUVECs in a 96-well plate and allow them to adhere overnight.
- Starve the cells in a low-serum medium for 4-6 hours.
- Pre-treat the cells with various concentrations of **Vegfr-2-IN-60** for 1-2 hours.
- Stimulate the cells with VEGF-A (e.g., 20 ng/mL) in the presence of the inhibitor. Include control wells with no inhibitor and no VEGF stimulation.
- Incubate for 48-72 hours.

- Add MTT solution to each well and incubate for 4 hours, allowing viable cells to convert MTT into formazan crystals.
- Solubilize the formazan crystals with DMSO.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of cell proliferation inhibition relative to the VEGF-A stimulated control.

In Vitro Wound Healing (Scratch) Assay

This assay evaluates the ability of **Vegfr-2-IN-60** to inhibit the directional migration of endothelial cells.

Materials:

- HUVECs
- Endothelial cell growth medium
- **Vegfr-2-IN-60**
- VEGF-A
- 6-well or 12-well cell culture plates
- Pipette tip or cell scraper
- Microscope with a camera

Protocol:

- Grow HUVECs to a confluent monolayer in a multi-well plate.
- Create a "scratch" or "wound" in the monolayer using a sterile pipette tip.
- Wash the wells to remove detached cells.

- Add fresh medium containing different concentrations of **Vegfr-2-IN-60** and VEGF-A.
- Capture images of the wound at time 0 and at regular intervals (e.g., every 6-8 hours) for up to 24 hours.
- Quantify the rate of wound closure by measuring the area of the gap at each time point.

Tube Formation Assay on Matrigel

This assay assesses the ability of endothelial cells to form capillary-like structures, a hallmark of angiogenesis in vitro.

Materials:

- HUVECs
- Matrigel® Basement Membrane Matrix
- Endothelial cell growth medium
- **Vegfr-2-IN-60**
- VEGF-A
- 48-well or 96-well cell culture plates
- Microscope with a camera

Protocol:

- Coat the wells of a chilled multi-well plate with Matrigel® and allow it to polymerize at 37°C.
- Harvest HUVECs and resuspend them in medium containing various concentrations of **Vegfr-2-IN-60** and VEGF-A.
- Seed the cells onto the Matrigel®-coated wells.
- Incubate for 4-18 hours to allow for the formation of tube-like structures.

- Visualize and capture images of the tube networks using a microscope.
- Quantify the extent of tube formation by measuring parameters such as total tube length, number of junctions, and number of branches.

Western Blot Analysis of VEGFR-2 Signaling

This protocol is used to determine the effect of **Vegfr-2-IN-60** on the phosphorylation status of VEGFR-2 and its downstream signaling proteins.

Materials:

- HUVECs
- **Vegfr-2-IN-60**
- VEGF-A
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- Primary antibodies against phospho-VEGFR-2 (Tyr1175), total VEGFR-2, phospho-ERK1/2, total ERK1/2, phospho-Akt, and total Akt
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate
- Protein electrophoresis and blotting equipment

Protocol:

- Culture and treat HUVECs with **Vegfr-2-IN-60** and VEGF-A as described in the cell proliferation assay.
- Lyse the cells and quantify the protein concentration.
- Separate the protein lysates by SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane and incubate with the primary antibodies overnight at 4°C.

- Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibody.
- Detect the protein bands using a chemiluminescent substrate and an imaging system.
- Quantify the band intensities to determine the relative levels of protein phosphorylation.

In Vivo Tumor Xenograft Model

This model is used to evaluate the anti-tumor efficacy of **Vegfr-2-IN-60** in a living organism.

Materials:

- Immunocompromised mice (e.g., nude or SCID mice)
- Tumor cells that overexpress VEGF (e.g., A549, HCT116)
- **Vegfr-2-IN-60** formulated for in vivo administration
- Calipers for tumor measurement

Protocol:

- Subcutaneously inject tumor cells into the flank of the mice.
- Allow the tumors to grow to a palpable size (e.g., 100-200 mm³).
- Randomize the mice into control and treatment groups.
- Administer **Vegfr-2-IN-60** or vehicle control to the mice according to a predetermined schedule (e.g., daily oral gavage).
- Measure the tumor volume and body weight of the mice regularly (e.g., 2-3 times per week).
- At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., immunohistochemistry for microvessel density).
- Plot the tumor growth curves to assess the anti-tumor efficacy of the compound.

Disclaimer: All experimental procedures should be conducted in accordance with institutional guidelines and regulations, particularly those involving animal research. The provided protocols are general guidelines and may require optimization for specific experimental conditions.

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